

Application Notes and Protocols: Carbamoylation with Dimethylcarbamyl Bromide

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Compound of Interest

Compound Name: Dimethylcarbamyl bromide

Cat. No.: B15486130

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Introduction

Carbamoylation is a crucial chemical transformation in organic synthesis and drug development, enabling the introduction of a carbamoyl moiety onto various nucleophiles. This modification can significantly alter the physicochemical and pharmacological properties of a molecule, impacting its solubility, stability, and biological activity. **Dimethylcarbamyl bromide** is a highly reactive reagent used for the dimethylcarbamoylation of alcohols, phenols, amines, and thiols. Its reactivity is generally higher than its chloride counterpart, dimethylcarbamoyl chloride, due to the better leaving group nature of the bromide ion.

These application notes provide a comprehensive guide to performing carbamoylation reactions using **dimethylcarbamyl bromide**. The protocols detailed below are intended for laboratory scale and should be conducted by trained personnel with strict adherence to safety precautions.

Safety Precautions

DANGER: Dimethylcarbamyl bromide is expected to be a highly toxic, corrosive, and potentially carcinogenic compound, similar to dimethylcarbamoyl chloride.^[1] All manipulations must be performed in a well-ventilated chemical fume hood. Personal protective equipment (PPE), including a lab coat, safety goggles, and appropriate chemical-resistant gloves, must be worn at all times.^[1]

Handling:

- Avoid inhalation of vapors and contact with skin and eyes.^[1]
- Use a properly functioning chemical fume hood.
- Keep the reagent container tightly closed when not in use.
- In case of accidental contact, immediately flush the affected area with copious amounts of water and seek medical attention.

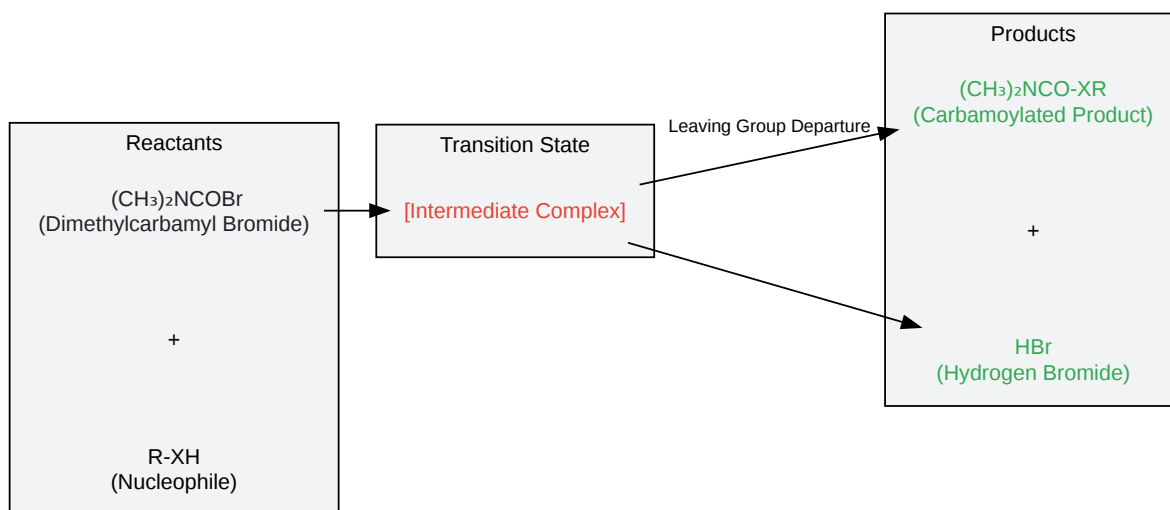
Disposal:

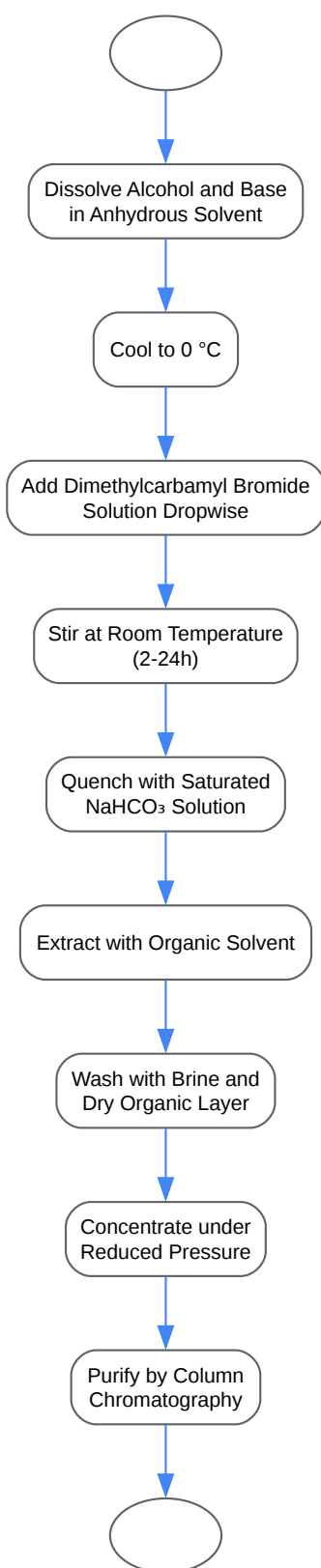
- All waste materials, including residual reagent, reaction mixtures, and contaminated materials, must be disposed of as hazardous waste according to institutional and local regulations.

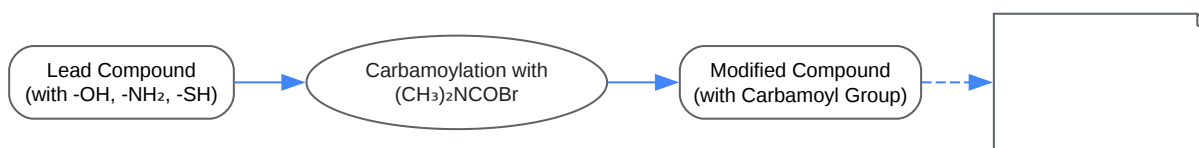
Reaction Mechanism

The carbamoylation reaction with **dimethylcarbamyl bromide** proceeds through a nucleophilic acyl substitution mechanism. The nucleophile (e.g., an alcohol, amine, or thiol) attacks the electrophilic carbonyl carbon of the **dimethylcarbamyl bromide**. This is followed by the departure of the bromide leaving group, resulting in the formation of the corresponding carbamate, urea, or thiocarbamate.

Caption: General reaction mechanism for carbamoylation.







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References

- 1. Dimethylcarbamoyl chloride - Wikipedia [en.wikipedia.org]
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